Application Notes: 2,4-Diaminophenoxyethanol as a Versatile Building Block in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *Ethanol,2-(2,4-diaminophenoxy)-*

Cat. No.: *B1244500*

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Introduction

2,4-Diaminophenoxyethanol, commonly available as its more stable dihydrochloride salt (2,4-DAPE), is an aromatic compound recognized for its role as a coupling agent in the cosmetics industry.[1][2] However, its chemical architecture—a highly activated phenylenediamine ring substituted with a hydroxyethoxy group—presents a compelling and underexplored platform for pharmaceutical synthesis and drug discovery.[3][4] The molecule possesses three distinct functional handles: two primary aromatic amine groups at the C2 and C4 positions and a primary alcohol. This trifunctional nature allows for a diverse range of chemical transformations, positioning 2,4-DAPE as a versatile starting material for constructing complex molecular scaffolds, particularly heterocyclic systems of high medicinal value.[5][6]

This guide provides an in-depth look at the synthetic potential of 2,4-DAPE, focusing on its application in building pharmaceutical intermediates. We present detailed protocols, mechanistic insights, and characterization data to support its adoption in drug development workflows.

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Physicochemical and Handling Properties

A thorough understanding of a building block's properties is critical for successful and safe experimental design. 2,4-Diaminophenoxyethanol is typically supplied as the dihydrochloride salt to enhance stability, as free aminophenols can be susceptible to air oxidation.[6]

Property	Value	Source
Chemical Name	2-(2,4-Diaminophenoxy)ethanol dihydrochloride	[2][7]
CAS Number	66422-95-5	[2][8]
Molecular Formula	$C_8H_{14}Cl_2N_2O_2$	[7]
Molecular Weight	241.11 g/mol	[7]
Appearance	Off-white to pale grey crystalline powder	[2][9]
Melting Point	222-224 °C	[2][9]
Solubility	Soluble in water; slightly soluble in DMSO and methanol	[2][9]
Purity (Typical)	≥99% (by HPLC)	[9]

Safety & Handling: 2,4-Diaminophenoxyethanol HCl is classified as harmful if swallowed and may cause skin and serious eye irritation.[10][11] It is also a potential skin sensitizer.[10][11] Always handle this compound in a well-ventilated area or chemical fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[8][10] Avoid creating dust.[8] Store the container tightly closed in a dry, cool, and well-ventilated place.[8][9]

Core Reactivity and Synthetic Potential

The utility of 2,4-DAPE stems from the reactivity of its ortho-phenylenediamine core. This structural motif is a classic precursor for the synthesis of benzimidazoles, a privileged scaffold

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found in numerous FDA-approved drugs due to its wide range of biological activities.[12][13]

Application Note 1: Synthesis of Benzimidazole Scaffolds

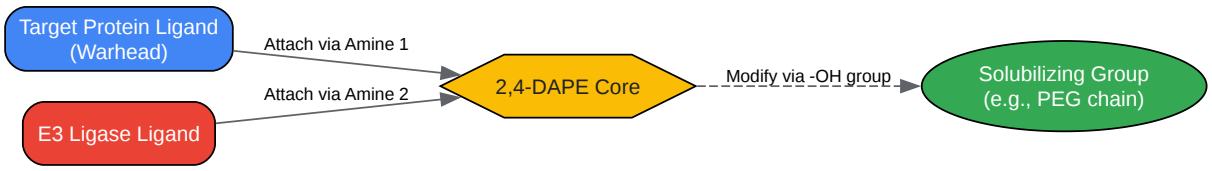
The condensation of an ortho-phenylenediamine with a carboxylic acid or its equivalent is one of the most direct methods for forming the benzimidazole ring system.[14] This reaction, known as the Phillips condensation, provides a robust entry into a vast chemical space. The ethanol side chain of 2,4-DAPE remains as a functional handle for further diversification (e.g., to improve solubility or to attach another pharmacophore).

Below is a workflow illustrating the synthesis of a 2-substituted benzimidazole derivative from 2,4-DAPE.

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